

5-(Bromomethyl)benzo[d]oxazole IUPAC name and structure

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Compound of Interest

Compound Name: 5-(Bromomethyl)benzo[d]oxazole

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An In-depth Technical Guide to **5-(Bromomethyl)benzo[d]oxazole**: Synthesis, Reactivity, and Applications

Introduction

5-(Bromomethyl)benzo[d]oxazole is a heterocyclic compound of significant interest in the fields of medicinal chemistry and organic synthesis. Its structure, which integrates a reactive bromomethyl group with the privileged benzoxazole scaffold, renders it a versatile building block for the synthesis of a wide array of more complex, biologically active molecules. The benzoxazole core is a common feature in numerous compounds with diverse pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties[1][2][3]. This guide provides a comprehensive technical overview of **5-(Bromomethyl)benzo[d]oxazole**, detailing its chemical properties, synthesis, reactivity, and applications for researchers, scientists, and professionals in drug development.

IUPAC Nomenclature and Chemical Structure

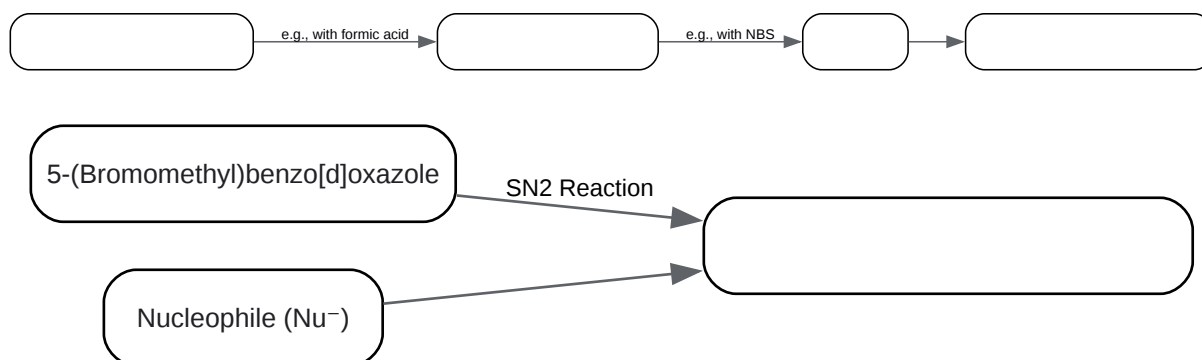
The definitive identification of a chemical entity begins with its systematic name and structure. For the compound of interest, these are well-established.

- IUPAC Name: 5-(bromomethyl)-1,3-benzoxazole[4]
- Synonyms: 5-(bromomethyl)benzoxazole[4]

- CAS Number: 181038-98-2[4]
- Molecular Formula: C₈H₆BrNO[4]

Chemical Structure:

The structure of **5-(Bromomethyl)benzo[d]oxazole** is characterized by a benzene ring fused to an oxazole ring, with a bromomethyl substituent at the 5-position of the benzoxazole core.



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